

An In-depth Technical Guide to 3-Iodobenzoic Acid Ethyl Ester

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Compound of Interest

Compound Name: Ethyl 3-iodobenzoate

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Introduction

3-Iodobenzoic acid ethyl ester, a halogenated aromatic ester, is a versatile building block in modern organic synthesis. Its unique molecular architecture, featuring an iodine atom and an ethyl ester group on a benzene ring, makes it a valuable precursor for the synthesis of a wide array of complex organic molecules. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and applications, with a particular focus on its role in pharmaceutical research and development.

Chemical Identity and Synonyms

The nomenclature and various identifiers for 3-iodobenzoic acid ethyl ester are crucial for accurate scientific communication and procurement.

IUPAC Name: **ethyl 3-iodobenzoate**^[1]

Synonyms:

- 3-Iodobenzoic Acid Ethyl Ester^[1]
- Ethyl m-iodobenzoate^[1]
- Benzoic acid, 3-iodo-, ethyl ester^[1]

Chemical Structure:

Caption: Molecular structure of 3-iodobenzoic acid ethyl ester.

Physicochemical Properties

A summary of the key physicochemical properties of 3-iodobenzoic acid ethyl ester is presented in the table below, providing essential data for experimental design and safety considerations.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ IO ₂	[1]
Molecular Weight	276.07 g/mol	[1][2]
CAS Number	58313-23-8	
Appearance	Colorless to light orange to yellow clear liquid	
Melting Point	Not applicable (liquid at room temperature)	
Boiling Point	272 °C (lit.)	[2]
Density	1.64 g/mL at 25 °C (lit.)	[2]
Refractive Index	n _{20/D} 1.581 (lit.)	[2]
Solubility	Insoluble in water. Soluble in common organic solvents.	
Flash Point	110 °C (closed cup)	

Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of 3-iodobenzoic acid ethyl ester. The following spectral information is available:

- ^1H NMR: Spectra are available and provide characteristic signals for the aromatic and ethyl protons.[3]
- ^{13}C NMR: Available spectra show distinct peaks for the aromatic and ester carbons.[3]
- Infrared (IR) Spectroscopy: IR spectra are available, displaying key absorption bands for the carbonyl group of the ester and the aromatic ring.[3]
- Mass Spectrometry (MS): Mass spectral data is available, which can be used to confirm the molecular weight and fragmentation pattern.[3]

Experimental Protocols

Synthesis of 3-Iodobenzoic Acid Ethyl Ester via Fischer Esterification

The most common method for the preparation of 3-iodobenzoic acid ethyl ester is the Fischer esterification of 3-iodobenzoic acid with ethanol in the presence of a strong acid catalyst.

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References

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- 2. Ethyl 3-iodobenzoate 98 58313-23-8 [sigmaaldrich.com]
- 3. ETHYL 3-IODOBENZOATE(58313-23-8) ^1H NMR [m.chemicalbook.com]
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